

# An In-depth Technical Guide to the Solubility of p-Dimethylaminodiazobenzenesulfonic Acid

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## Compound of Interest

Compound Name:	<i>p</i> -Dimethylaminodiazobenzenesulfonic acid
Cat. No.:	B092230

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **p-Dimethylaminodiazobenzenesulfonic acid**. Due to the limited availability of direct quantitative data for the acid form, this guide also includes solubility information for its more commonly studied sodium salt, Methyl orange. This document is intended to be a valuable resource for laboratory researchers, chemists, and professionals in the field of drug development who require detailed information on the solubility characteristics and handling of this compound.

## Core Compound Information

- Compound Name: **p-Dimethylaminodiazobenzenesulfonic acid**
- Synonyms: 4-[[4-(dimethylamino)phenyl]azo]benzenesulfonic acid, Methyl orange (acid form)
- Molecular Formula: C<sub>14</sub>H<sub>15</sub>N<sub>3</sub>O<sub>3</sub>S
- Molecular Weight: 305.35 g/mol
- CAS Number: 502-02-3

## Solubility Data

Quantitative solubility data for **p-Dimethylaminodiazobenzenesulfonic acid** is not widely available in published literature. However, data for its sodium salt, Methyl orange (CAS 547-58-0), provides a close approximation and is summarized below. It is important to note that the solubility of the free acid may differ, particularly in aqueous solutions with varying pH.

Solvent	Solubility (g/L)	Temperature (°C)	Notes
Water	5	20	Solubility of Methyl orange (sodium salt). <a href="#">[1]</a> <a href="#">[2]</a>
Ethanol	0.3	Not Specified	Solubility of Methyl orange (sodium salt).
2-Methoxyethanol	20	Not Specified	Solubility of Methyl orange (sodium salt).
Diethyl Ether	Insoluble	Not Specified	Qualitative data for Methyl orange (sodium salt). <a href="#">[1]</a>
Pyrimidine	Soluble	Not Specified	Qualitative data for Methyl orange (sodium salt).

Qualitative Solubility of Methyl Orange (Sodium Salt):

- Water: Soluble, especially in hot water.[\[3\]](#)
- Ethanol: Soluble.[\[3\]](#)
- Acetone: Soluble.
- Chloroform: Soluble.
- Ether: Insoluble.[\[3\]](#)

- Alcohol: Insoluble.[1][3]

## Experimental Protocols

While a specific, standardized protocol for determining the solubility of **p-Dimethylaminodiazobenzenesulfonic acid** is not readily available, a general method for sparingly soluble solids can be adapted. The following protocol is a composite of established laboratory techniques.

### Protocol: Determination of Solubility via the Shake-Flask Method

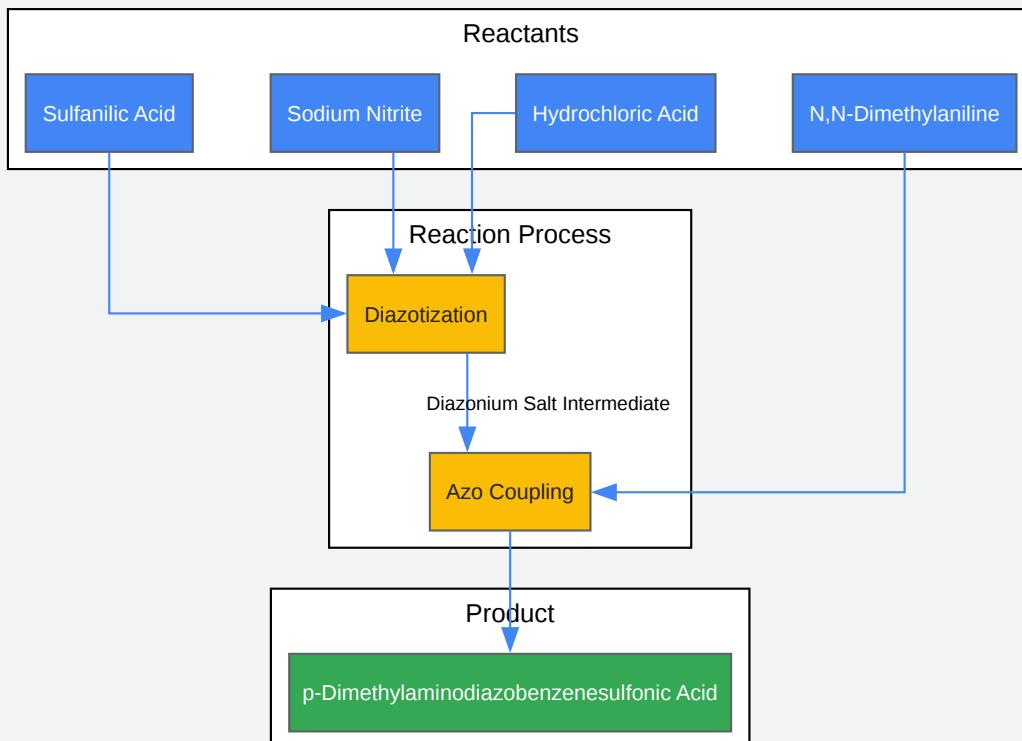
- Preparation of Saturated Solution:
  - Accurately weigh an excess amount of **p-Dimethylaminodiazobenzenesulfonic acid**.
  - Transfer the solid to a sealed, screw-cap vial containing a known volume of the desired solvent.
  - Place the vial in a constant temperature bath equipped with a shaker or rotator.
  - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - Allow the vial to stand undisturbed in the constant temperature bath until the excess solid has settled.
  - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to match the bath temperature, ensuring no solid particles are transferred.
  - Filter the collected supernatant through a syringe filter (e.g., 0.22 µm PTFE) to remove any remaining micro-particles.
- Analysis:
  - Dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical instrument.

- Determine the concentration of the dissolved solid using a validated analytical method, such as UV-Vis spectrophotometry (utilizing the compound's known absorbance maximum) or High-Performance Liquid Chromatography (HPLC).
- Calculation:
  - Calculate the solubility using the determined concentration and the dilution factor. Express the result in grams per liter (g/L) or moles per liter (mol/L).

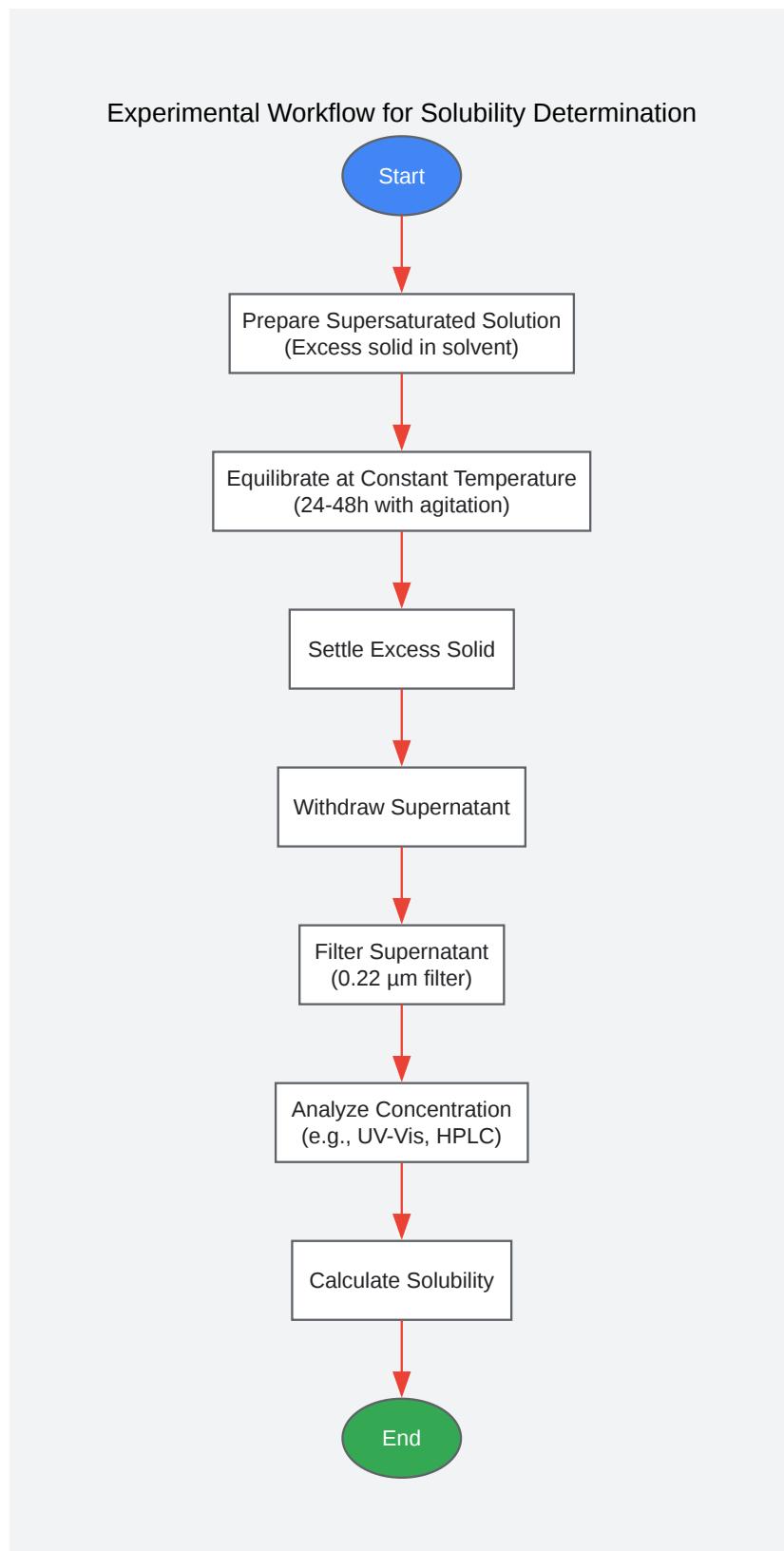
## Mandatory Visualizations

To aid in the understanding of the compound's synthesis and the experimental workflow for solubility determination, the following diagrams have been generated using the DOT language.

## Synthesis of p-Dimethylaminodiazobenzenesulfonic Acid

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Caption: Synthesis pathway for **p-Dimethylaminodiazobenzenesulfonic acid**.



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Caption: Workflow for the shake-flask solubility determination method.

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## References

- 1. [macsenlab.com](http://macsenlab.com) [macsenlab.com]
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